

Personal protective equipment for handling 2,4,6-Tribromoresorcinol

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Compound of Interest

Compound Name: *2,4,6-Tribromoresorcinol*

Cat. No.: *B147546*

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Essential Safety and Handling Guide for 2,4,6-Tribromoresorcinol

This guide provides crucial safety and logistical information for the handling and disposal of **2,4,6-Tribromoresorcinol** (CAS No. 2437-49-2), tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is vital for ensuring personal safety and proper laboratory conduct.

Hazard Summary

2,4,6-Tribromoresorcinol is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2][3]} It is typically found as a beige or pale pink solid powder.^{[2][4]}

Hazard Classification	Description
Skin Corrosion/Irritation	Causes skin irritation. ^{[1][2]}
Serious Eye Damage/Irritation	Causes serious eye irritation. ^{[1][2]}
Specific Target Organ Toxicity	May cause respiratory irritation. ^{[1][2]}

Personal Protective Equipment (PPE)

To minimize exposure and ensure safe handling, the following personal protective equipment is mandatory.

Body Part	Personal Protective Equipment	Specifications
Eyes/Face	Safety Goggles / Face Shield	Must provide comprehensive protection against splashes and dust.
Hands	Protective Gloves	Chemically resistant nitrile gloves are recommended. [5]
Body	Impervious Clothing	A lab coat or other impervious clothing should be worn to protect the skin. [5]
Respiratory	Suitable Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator (such as a dust mask type N95) should be used, especially when dust formation is likely. [6]

Operational Plan: Safe Handling Protocol

All handling of **2,4,6-Tribromoresorcinol** should be conducted in a well-ventilated area or a chemical fume hood.

Step 1: Preparation

- Ensure the work area is clean and uncluttered.
- Confirm that an emergency shower and eyewash station are readily accessible.
- Don the required PPE in the correct order: lab coat, respirator, goggles, and then gloves.

Step 2: Weighing and Handling

- Handle the compound in a chemical fume hood to minimize inhalation of dust.
- Avoid the formation of dust during handling.
- Use appropriate tools for transferring the solid (e.g., spatula).
- Keep the container tightly closed when not in use.[\[2\]](#)

Step 3: Post-Handling

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[2\]](#)
- Clean the work area, ensuring any spills are managed according to the spill response plan.

Spill and Disposal Plan

Spill Response:

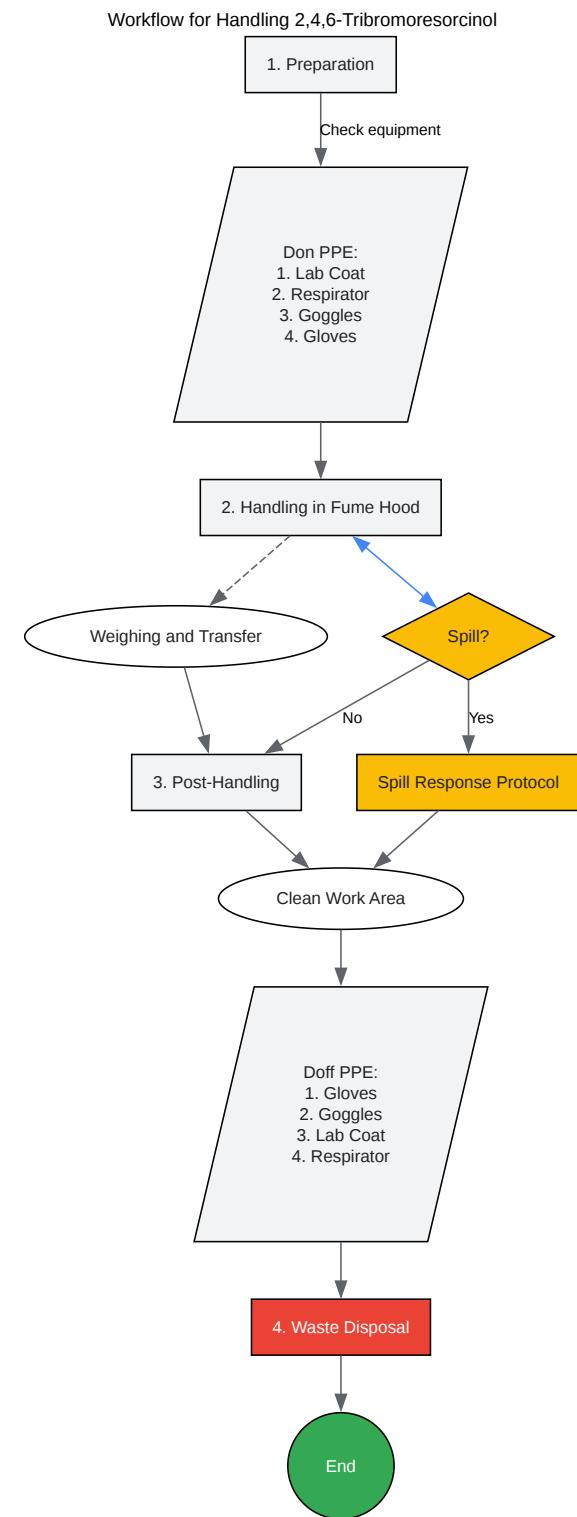
- In case of a small spill, dampen the solid material with a suitable solvent like alcohol to prevent dust from becoming airborne.[\[7\]](#)
- Carefully sweep up the dampened material and place it into a suitable, sealed container for disposal.[\[2\]](#)[\[7\]](#)
- Clean the spill area with absorbent paper dampened with the same solvent, followed by a thorough wash with soap and water.[\[7\]](#)
- Place all contaminated materials, including cleaning supplies and any contaminated clothing, into a vapor-tight plastic bag for disposal.[\[7\]](#)

Disposal:

- Dispose of **2,4,6-Tribromoresorcinol** and any contaminated materials in accordance with all federal, state, and local environmental regulations.[\[8\]](#)
- The waste should be sent to an approved waste disposal plant.[\[2\]](#) Do not dispose of it down the drain.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention if symptoms occur.[\[2\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical attention.[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and get immediate medical attention.[\[2\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention if symptoms occur.[\[2\]](#)

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